

An In-depth Technical Guide to the Physical and Chemical Properties of Azodicarbonamide

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Compound Name: *Acdpa*

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Introduction

Azodicarbonamide (ADCA), also known by synonyms such as ADA and azo(bis)formamide, is a synthetic crystalline solid with the molecular formula $C_2H_4N_4O_2$.^{[1][2]} It presents as a yellow to orange-red, odorless powder.^{[1][2][3]} While it has been used as a dough conditioner and flour bleaching agent in the food industry (E number E927), its principal application is as a chemical blowing agent in the production of foamed plastics and rubbers, such as PVC, polyolefins, and synthetic leather.^{[1][3][4]} Its utility is derived from its characteristic thermal decomposition, which releases a significant volume of gas, creating a cellular structure within polymer matrices.^[5] This guide provides a comprehensive overview of the core physical and chemical properties of Azodicarbonamide, intended for researchers, scientists, and professionals in drug development and material science.

Section 1: Identification and Nomenclature

The fundamental identifiers for Azodicarbonamide are summarized below, providing a clear reference for its classification and chemical identity.

Identifier	Value
IUPAC Name	(E)-carbamoyliminourea[2]
CAS Number	123-77-3[2]
Molecular Formula	C ₂ H ₄ N ₄ O ₂ [1][2]
Molecular Weight	116.08 g/mol [2][6]
Common Synonyms	ADCA, ADA, Azobisformamide, Azodicarboxamide, Diazenedicarboxamide[1][2] [4]

Section 2: Physical Properties

The physical characteristics of Azodicarbonamide are crucial for its handling, storage, and application, particularly in polymer processing.

Core Physical Data

Quantitative physical data for Azodicarbonamide are presented in the table below. Its high decomposition temperature and insolubility in common solvents are key features.

Property	Value	Reference(s)
Appearance	Yellow to orange-red crystalline powder	[1][2][3]
Odor	Odorless	[1][3][7]
Decomposition Temperature	195 - 210 °C (in air, unmodified)	[1][7][8][9]
Specific Gravity	1.65 g/cm ³ at 20 °C	[6][10]
Vapor Pressure	2.53×10^{-11} kPa at 20 °C	[4]

Solubility

Azodicarbonamide's solubility is limited, a factor that influences its dispersion in various media.

Solvent	Solubility	Reference(s)
Water	Insoluble (<0.1 mg/mL at 21 °C)	[2] [6]
Common Organic Solvents	Insoluble	[2] [6]
Dimethyl sulfoxide (DMSO)	Soluble	[2] [4]
N,N-Dimethylformamide (DMF)	Soluble	[4]

Particle Size

The particle size of Azodicarbonamide is a critical parameter, especially in its role as a blowing agent, as it affects the efficiency and uniformity of foam cell structure.[\[11\]](#) Commercial grades are available in various particle size distributions:

- Fine Grades: Average particle diameter of less than 8 microns.[\[11\]](#)
- Intermediate Grades: Average particle diameter between 8 and 12 microns.[\[11\]](#)
- Coarse Grades: Average particle diameter greater than 12 microns.[\[11\]](#)

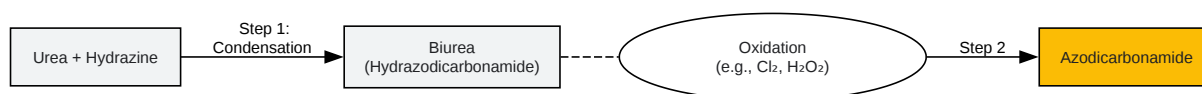
For many polymer applications, a particle size between 3 to 7 microns is recommended to achieve uniform foaming and prevent defects.[\[12\]](#) Some specialized applications utilize micronized powders with a mean diameter (d50) of 2 µm or less.[\[13\]](#)

Section 3: Chemical Properties and Reactivity

The chemical behavior of Azodicarbonamide is dominated by the reactivity of its azo group and its thermal instability.

Synthesis

The industrial synthesis of Azodicarbonamide is typically a two-step process. The first step involves the reaction of urea with hydrazine to form an intermediate, 1,2-dicarbamoylhydrazine, commonly known as biurea.[\[1\]](#) In the second step, this biurea intermediate is oxidized to yield Azodicarbonamide.[\[1\]](#) Various oxidizing agents can be employed, including chlorine, sodium chlorate, or greener alternatives like hydrogen peroxide.[\[1\]](#)[\[4\]](#)[\[14\]](#)

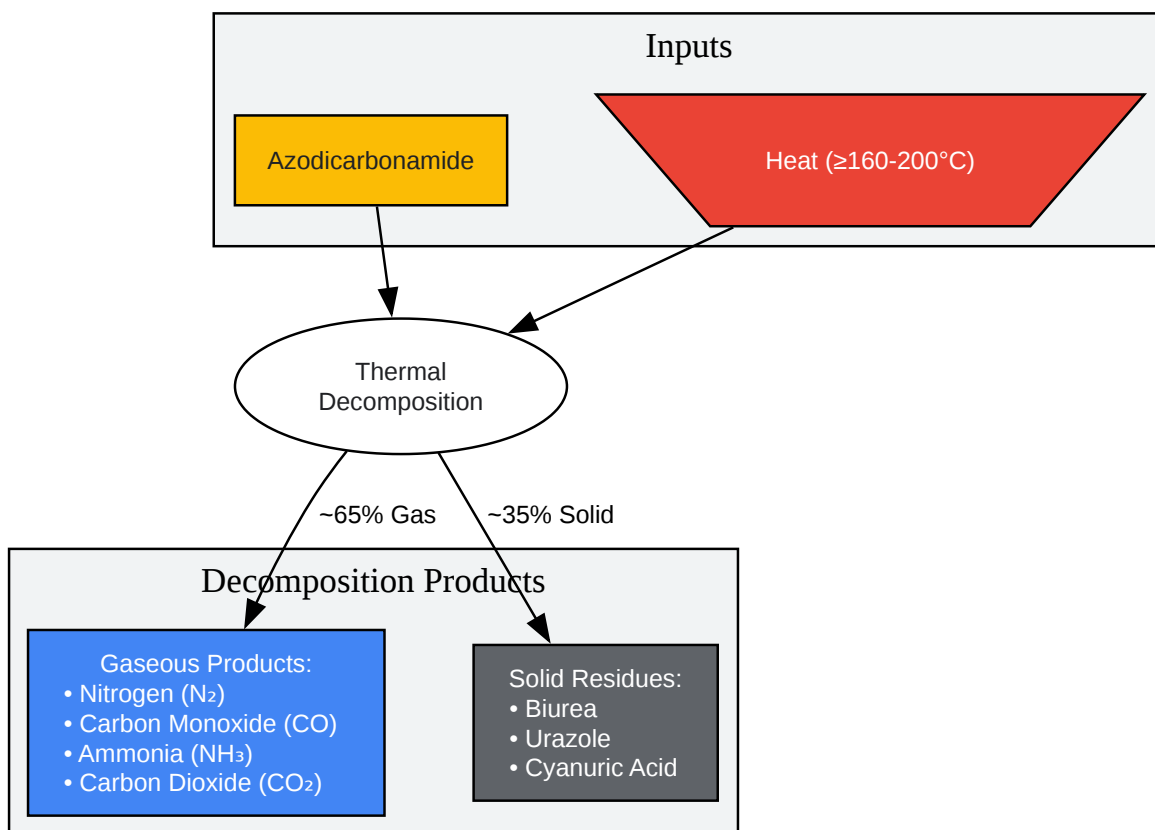


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A simplified two-step synthesis pathway for Azodicarbonamide.

Thermal Decomposition

The primary application of Azodicarbonamide as a blowing agent is due to its thermal decomposition, which is an exothermic process.^[5] When heated, it breaks down to produce a mixture of gases, primarily nitrogen (N_2), carbon monoxide (CO), carbon dioxide (CO_2), and ammonia (NH_3).^{[1][4][5]} The solid residues mainly consist of biurea, but can also include urazole and cyanuric acid depending on the conditions.^{[1][15][16]} The decomposition temperature can be lowered from its typical 200 °C range to as low as 160-170 °C by the addition of activators, which are often metal salts or oxides (e.g., zinc, lead, or cadmium compounds).^{[1][9]}



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Simplified thermal decomposition pathway of Azodicarbonamide.

Other Chemical Reactions

- As an Oxidizing Agent: In the presence of moisture, such as in flour dough, Azodicarbonamide acts as an oxidizing agent. Its main reaction product in this context is biurea, which is stable during baking.[1]
- Hydrolysis: It reacts with hot water to produce nitrogen, carbon monoxide, and ammonia.[6]
- Acid Decomposition: It decomposes in hot hydrochloric acid.[6]
- Incompatibilities: Azodicarbonamide is incompatible with strong acids, strong bases, and compounds of heavy metals.[6]

Section 4: Crystal Structure

X-ray diffraction studies have determined that Azodicarbonamide crystallizes in a monoclinic system with the space group $P2_1/n$.^[17] The crystal structure consists of nearly planar molecules that are linked into sheets by nitrogen-oxygen hydrogen bonds.^[17] These sheets are held together by weaker van der Waals forces, which explains the material's ability to be easily cleaved.^[17]

Section 5: Experimental Protocols

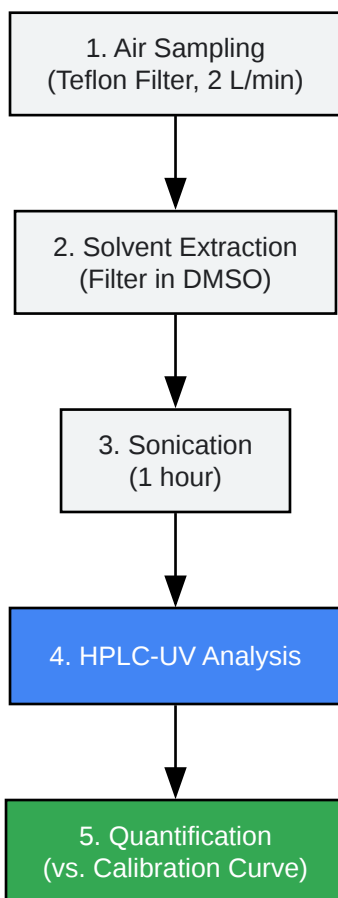
Standardized analytical methods are essential for the quantification and quality control of Azodicarbonamide in various matrices.

Determination of Azodicarbonamide in Air Samples

This protocol details a method for quantifying airborne ADCA, relevant for occupational health and safety monitoring.^{[4][18]}

- Objective: To determine the time-weighted average concentration of Azodicarbonamide in workplace air.
- Methodology:
 - Sampling: Air is drawn through a 37-mm Teflon® filter using a calibrated personal sampling pump at a constant flow rate of 2 L/min.^{[4][18]}
 - Sample Preparation: The filter is removed from its cassette in a laboratory setting. It is placed into a scintillation vial, and a precise volume (e.g., 2 mL) of Dimethyl sulfoxide (DMSO) is added as an extraction solvent.^[18]
 - Extraction: The vial is agitated in a sonic bath for approximately one hour to ensure complete dissolution of the ADCA from the filter into the DMSO.^[18]
 - Analysis: The resulting solution is analyzed by High-Performance Liquid Chromatography (HPLC) equipped with a UV detector.^{[18][19]}
 - Quantification: The concentration of ADCA in the sample is determined by comparing its peak area to a calibration curve generated from certified standards of known

concentrations.[18]



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Experimental workflow for analyzing airborne Azodicarbonamide.

Determination of Azodicarbonamide in Flour

This method is used for the regulatory control and analysis of ADCA as a food additive.[20]

- Objective: To quantify the amount of Azodicarbonamide in wheat flour.
- Methodology:
 - Sample Preparation: A homogenized sample of flour (e.g., 5 g) is accurately weighed into a 20 mL centrifuge tube.[20]

- Extraction: A specific volume of an extraction solvent mixture, typically N,N-Dimethylformamide and Dimethyl sulfoxide (DMF/DMSO, 9:1 v/v), is added to the tube. [20] The mixture is vortexed for approximately 10 minutes to extract the ADCA.
- Centrifugation: The sample is centrifuged (e.g., at 4000 rpm for 10 minutes) to separate the solid flour matrix from the liquid extract.[20]
- Filtration: The resulting supernatant is carefully collected and passed through a 0.45 µm syringe filter to remove any remaining particulate matter prior to injection.[20]
- Analysis: The filtered extract is analyzed using HPLC with UV detection.[20] The detection wavelength is selected based on the UV absorbance maximum of Azodicarbonamide.
- Quantification: The concentration is calculated based on a calibration curve prepared from ADCA standards in the same solvent mixture.[20]

Spectroscopic Characterization

Various spectroscopic techniques are employed for the structural confirmation and analysis of Azodicarbonamide.

- Infrared (IR) and Raman Spectroscopy: These vibrational spectroscopy methods are used to identify functional groups and confirm the molecular structure of ADCA and its decomposition products like biurea.[21]
- UV-Vis Spectroscopy: This technique is used to characterize the electronic transitions within the molecule and is the basis for its detection in HPLC analysis.[20]
- Thermal Analysis (TGA/DSC): Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to study the thermal decomposition profile, determine the decomposition temperature, and measure the heat released during the exothermic reaction. [14]

Conclusion

Azodicarbonamide possesses a distinct set of physical and chemical properties that define its primary industrial role as a chemical blowing agent. Its thermal instability is the most critical

characteristic, with a well-defined decomposition temperature and gas evolution profile that can be tailored with activators. While insoluble in water and most common solvents, it is soluble in polar aprotic solvents like DMSO, which is utilized in analytical procedures. The methodologies for its synthesis and analysis are well-established, allowing for effective quality control and monitoring in both industrial and food-related applications. A thorough understanding of these properties is essential for its safe handling and the optimization of processes in which it is employed.

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